

Safe Disposal of NEO214: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: NEO214

Cat. No.: B14076905

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of potent compounds like **NEO214** is paramount to protecting both laboratory personnel and the environment. This document provides essential, step-by-step guidance for the proper disposal of **NEO214**, aligning with safety protocols for cytotoxic agents.

NEO214 Hazard and Safety Summary

NEO214 is classified as a hazardous substance. Below is a summary of its key hazard information and storage conditions.

Hazard Classification & Handling	Description
Acute Oral Toxicity	Category 4 (Harmful if swallowed).[1]
Aquatic Toxicity	Acute and Chronic Category 1 (Very toxic to aquatic life with long lasting effects).[1]
Personal Protective Equipment (PPE)	Safety goggles with side-shields, protective gloves, impervious clothing, and a suitable respirator are recommended.[1]
Storage	Keep container tightly sealed in a cool, well-ventilated area. Store at -20°C (as powder) or -80°C (in solvent). Keep away from direct sunlight and ignition sources.[1]
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents.[1]

Core Disposal Principle: Segregation and Approved Waste Management

The fundamental principle for **NEO214** disposal is to treat all contaminated materials as hazardous waste. Do not dispose of **NEO214** or its contaminated materials down the drain or in regular trash.[2][3][4] All waste must be collected and disposed of through an approved hazardous waste management program.[1]

Step-by-Step Disposal Procedures for NEO214 Waste

The following procedures outline the segregation and disposal of different types of waste generated during research with **NEO214**.

Liquid Waste

- Unused or Expired **NEO214** Solutions:
 - Collect all unused or expired **NEO214** solutions in a designated, leak-proof, and clearly labeled hazardous waste container.[3]

- The container label should include "Hazardous Waste," "Cytotoxic," and the chemical name "**NEO214**."
- Store the waste container in a designated secondary containment bin in a secure, cool, and well-ventilated area, away from incompatible materials.
- When the container is full or no longer in use, arrange for pickup by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal service.^[5]
- Contaminated Solvents and Rinsate:
 - Collect all solvents and the first two to three rinses from cleaning contaminated glassware in a designated hazardous waste container for halogenated or non-halogenated solvents, as appropriate.
 - Clearly label the container with its contents.
 - Follow the same storage and disposal procedures as for unused **NEO214** solutions.

Solid Waste

- Contaminated Labware and Debris:
 - This category includes items such as pipette tips, centrifuge tubes, well plates, and any other disposable plastic or glassware that has come into direct contact with **NEO214**.
 - Place these items in a designated, puncture-resistant hazardous waste container lined with a heavy-duty plastic bag.
 - The container must be clearly labeled as "Cytotoxic Waste" or "Chemotherapy Waste."^[2]
- Contaminated Personal Protective Equipment (PPE):
 - All disposable PPE, including gloves, gowns, and masks, that are contaminated with **NEO214** must be disposed of as hazardous waste.^[2]

- Place contaminated PPE in the same designated solid waste container as other contaminated labware.
- When removing PPE, do so carefully to avoid skin contact and aerosol generation.

Sharps Waste

- Needles and Syringes:
 - Dispose of all needles and syringes used for handling **NEO214** in a designated, puncture-proof sharps container labeled "Chemotherapy Sharps Waste" or "Cytotoxic Sharps."[\[3\]](#)[\[5\]](#)
 - Do not recap, bend, or break needles.[\[5\]](#)
 - If a syringe contains residual **NEO214**, it should be disposed of as hazardous chemical waste, not in a standard sharps container, unless your institution's policy specifies otherwise.[\[5\]](#)

Decontamination of Work Surfaces

Regular decontamination of work surfaces is crucial to prevent cross-contamination and exposure.

Materials:

- Low-lint wipes
- Detergent solution
- 70% Isopropyl Alcohol (IPA)
- Designated hazardous waste container

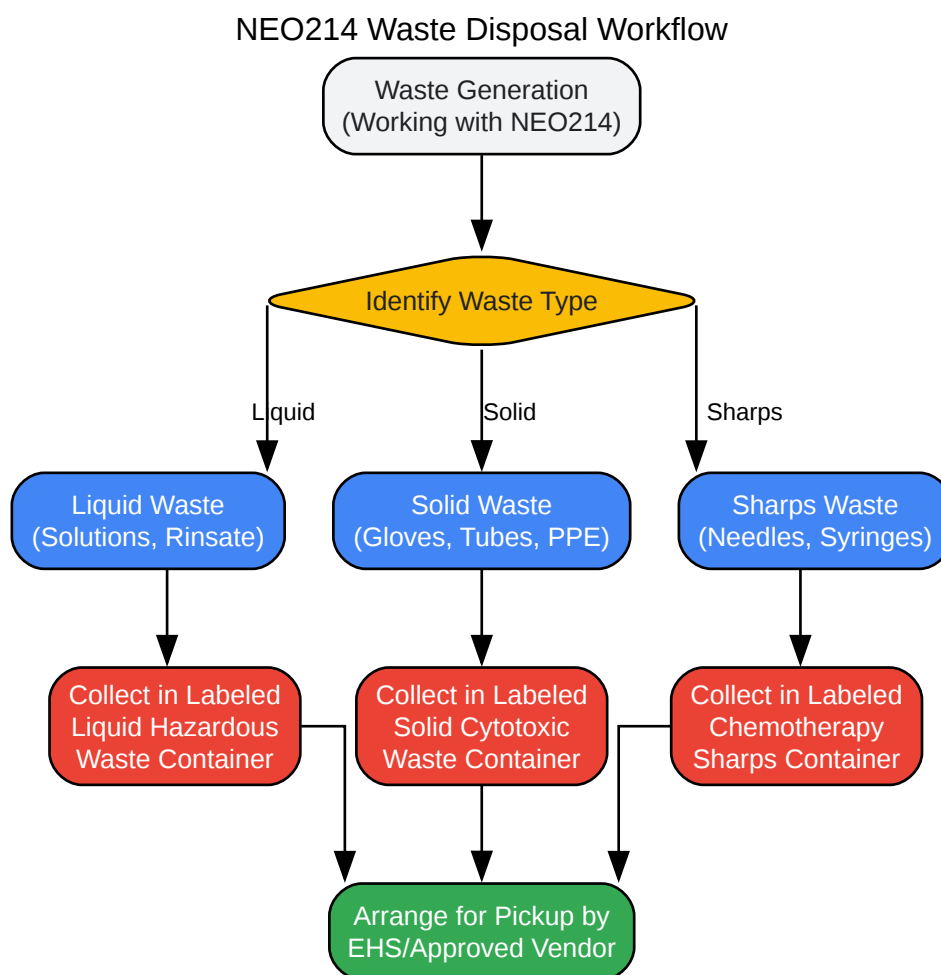
Procedure:

- Initial Cleaning (Detergent): Moisten a sterile, low-lint wipe with a detergent solution. Wipe the entire surface in overlapping, unidirectional strokes. Dispose of the wipe in the appropriate hazardous waste container.[\[2\]](#)

- Rinsing: Moisten a new wipe with sterile water to rinse away any residual detergent, using the same wiping technique. Dispose of the wipe.[2]
- Final Decontamination (Alcohol): Using a new wipe moistened with 70% IPA, wipe the surface again with the same technique. Allow the surface to air dry completely.[2]

NEO214 Waste Disposal Workflow

The following diagram illustrates the decision-making process for segregating and disposing of waste generated from laboratory work with **NEO214**.



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Caption: Workflow for the segregation and disposal of **NEO214** laboratory waste.

Disclaimer: This document provides general guidance. Always consult your institution's specific Safety Data Sheets (SDS) and follow all local, state, and federal regulations for hazardous waste disposal. Your institution's Environmental Health and Safety (EHS) department is the primary resource for specific protocols and procedures.

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References

- 1. NEO214|1361198-80-2|MSDS [dcchemicals.com]
- 2. benchchem.com [benchchem.com]
- 3. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [researchsafety.northwestern.edu]
- 4. nems.nih.gov [nems.nih.gov]
- 5. web.uri.edu [web.uri.edu]
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